

# Environmental fate and biodegradability of trimellitate plasticizers

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## Compound of Interest

Compound Name: 1(or 2)-(2-Ethylhexyl) trimellitate

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An In-Depth Technical Guide to the Environmental Fate and Biodegradability of Trimellitate Plasticizers

## Executive Summary

Trimellitate plasticizers, such as tris(2-ethylhexyl) trimellitate (TOTM), are increasingly used as alternatives to regulated phthalate plasticizers in a variety of applications, notably in polyvinyl chloride (PVC) products requiring high-temperature resistance.[1][2] This technical guide provides a comprehensive overview of the current scientific understanding of the environmental fate and biodegradability of these compounds. Trimellitates are characterized by high molecular weights, low water solubility, and low volatility, which dictate their environmental behavior.[3][4] They are released into the environment primarily through leaching from plastic materials.[5] Once released, they tend to adsorb strongly to soil and sediment and exhibit a low potential for bioaccumulation in aquatic organisms.[3][6] While hydrolysis may be a relevant degradation pathway, trimellitates are generally resistant to biodegradation under both aerobic and anaerobic conditions.[3][6] Their acute toxicity to aquatic organisms is low.[6] However, data on long-term environmental persistence and the ecotoxicity of their metabolites are limited, highlighting areas for future research.[5]

## Introduction

Plasticizers are additives used to increase the flexibility and durability of polymeric materials.[7] For decades, phthalate esters were the dominant class of plasticizers. However, due to concerns over their potential endocrine-disrupting effects and developmental toxicity, regulatory

actions have prompted a shift towards alternative compounds.[8] Among these alternatives, trimellitates, which are esters of trimellitic acid (1,2,4-benzenetricarboxylic acid), have gained prominence.[4][5]

The most common trimellitate is tris(2-ethylhexyl) trimellitate (TOTM), also known as trioctyl trimellitate.[1][3] These compounds are noted for their high stability, low volatility, and high-temperature resistance, making them suitable for demanding applications such as electrical cable insulation, automotive interiors, and medical devices.[1][2][9] Because they are not chemically bound to the polymer matrix, trimellitates can migrate from products and enter the environment, necessitating a thorough understanding of their subsequent fate and potential impact.[5][10]

## Physical-Chemical Properties

The environmental partitioning and fate of a chemical are largely governed by its physical and chemical properties. Trimellitates are generally large, hydrophobic, oily liquids with low water solubility and very low vapor pressure.[4][5] These characteristics suggest they will not be readily mobile in aqueous environments but will preferentially associate with organic matter in soil and sediment.

Table 1: Physical-Chemical Properties of Tris(2-ethylhexyl) trimellitate (TOTM)

Property	Value	Reference
Chemical Formula	C <sub>33</sub> H <sub>54</sub> O <sub>6</sub>	[3]
Molecular Weight	546.8 g/mol	[3]
Physical Description	Yellow, oily liquid	[3]
Water Solubility	0.13 mg/L at 25°C (practically insoluble)	[1][6]
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	5.94 (estimated)	[6]
Vapor Pressure	Very low	[5]
Henry's Law Constant	Not expected to be an important fate process	[3]

## Environmental Fate

The environmental fate of trimellitate plasticizers encompasses their release, distribution, degradation, and ultimate disposition in the environment.

## Release and Distribution

Trimellitate plasticizers enter the environment primarily through leaching from consumer and industrial products.[5] Due to their very low volatility, atmospheric transport is not considered a significant pathway.[5] Once in an aquatic environment, their high Log  $K_{ow}$  and low water solubility cause them to adsorb strongly to suspended solids and sediment.[3] The potential for bioconcentration in aquatic organisms is considered low, with measured Bioconcentration Factor (BCF) values in carp ranging from <1 to 2.7.[3][6]

## Abiotic Degradation

Abiotic degradation processes are those that do not involve microorganisms. For trimellitates, the key abiotic pathways are hydrolysis and photodegradation.

- **Hydrolysis:** This process involves the breaking of ester bonds by reaction with water.[11] There is some evidence to suggest hydrolysis may be an important environmental fate process for trimellitates, with estimated half-lives of 12 to 120 days.[3] However, other studies have shown no evidence of hydrolysis under specific conditions, such as in vitro tests using rat intestinal homogenates.[3] The rate of hydrolysis can be influenced by pH, with the reaction being faster under acidic or basic conditions.[11]
- **Photodegradation:** This process involves the breakdown of chemicals by light, particularly UV radiation from sunlight.[12] While direct data on the photodegradation of trimellitates in the environment is scarce, the general mechanism for organic compounds in polymers involves the absorption of UV light, leading to the formation of free radicals and subsequent chain scission and oxidation.[12][13] The presence of plasticizers can influence the rate of photodegradation of the polymer matrix itself.[14]

## Biotic Degradation

Biodegradation is the breakdown of organic substances by microorganisms.[15] It can occur under aerobic (oxygen-present) or anaerobic (oxygen-absent) conditions.[16]

- **Aerobic Biodegradation:** Available data suggest that trimellitates are not readily biodegradable.[6] In a single screening study using an activated sludge inoculum, TOTM achieved only 4.2% of its theoretical biochemical oxygen demand (BOD) over a four-week incubation period.[6] This indicates that aerobic biodegradation is not an important environmental fate process in soil and water.[3]
- **Anaerobic Biodegradation:** Anaerobic conditions are common in environments like deep sediment and sludge digesters in wastewater treatment plants.[17] While anaerobic biodegradation is a crucial process for many organic pollutants, specific data on the anaerobic degradation of trimellitate plasticizers is largely unavailable in the reviewed literature.[17][18] Given their resistance to aerobic degradation, their persistence in anoxic environments is a key area for further investigation.

The primary metabolic pathway for trimellitates in biological systems is hydrolysis, breaking the triester down into its corresponding diester and monoester metabolites.[4][19] For example, human metabolism of TOTM (also referred to as TEHTM) results in the formation of di-2-(ethylhexyl) trimellitates (DEHTM) and mono-2-(ethylhexyl) trimellitates (MEHTM).[19]

#### *Environmental Fate Pathways of Trimellitate Plasticizers*

## Ecotoxicity

The available data indicate that trimellitates have low acute toxicity to aquatic organisms.[20] Studies on tris(2-ethylhexyl) trimellitate have shown no toxic effects at the limit of its water solubility. While some studies have suggested potential endocrine-disrupting effects, these are generally considered to be less potent than those of certain phthalates like DEHP.[8][21]

Table 2: Ecotoxicity Data for Tris(2-ethylhexyl) trimellitate (TOTM)

Test Organism	Endpoint	Duration	Result	Reference
Algae (Selenastrum capricornutum)	EC <sub>50</sub> (Growth Inhibition)	72 hours	>100 mg/L	[6]
Fish (Carp)	BCF (Bioconcentration Factor)	6 weeks	<1 to 2.7	[6]
Rat (Oral)	Acute Toxicity (LD <sub>50</sub> )	-	>2,000 mg/kg bw	[6]
Rat (Reproductive)	NOAEL	2-Generation Study	100 mg/kg bw/day	[20][22]

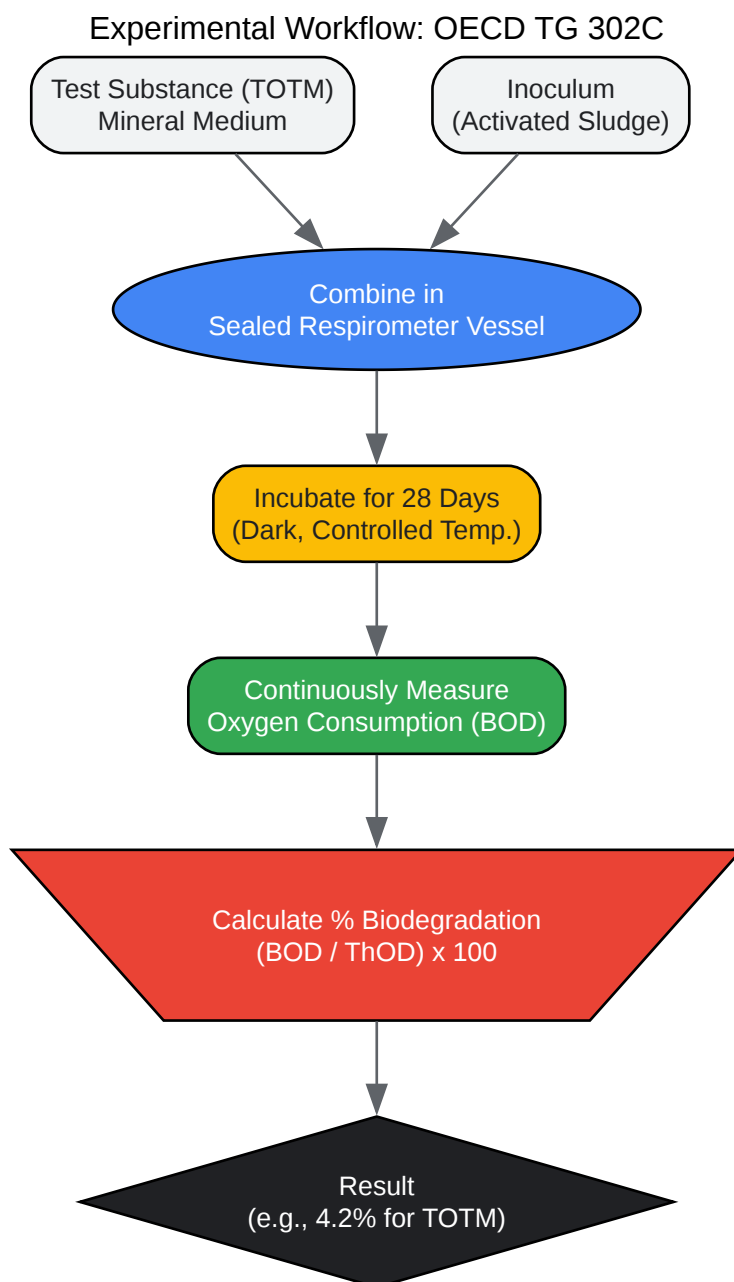
## Experimental Protocols

A summary of the methodologies for key experiments cited in the assessment of trimellitate plasticizers is provided below.

### Inherent Biodegradability: OECD TG 302C (Modified MITI Test II)

- Objective: To assess the inherent biodegradability of a chemical substance by microorganisms. A positive result in this test indicates that the substance is not persistent.[6]
- Methodology:
  - Inoculum: An activated sludge, not pre-acclimatized to the test substance, is used as the microbial source.
  - Test Substance Concentration: The test substance is introduced as the sole carbon source at a concentration typically around 100 mg/L.
  - Procedure: The test substance, mineral medium, and inoculum are combined in a closed vessel. The consumption of oxygen (Biochemical Oxygen Demand, BOD) is measured over a period of 28 days using a respirometer.

- Endpoint: The percentage of biodegradation is calculated by comparing the measured BOD to the theoretical oxygen demand (ThOD). For TOTM, this test yielded a result of 4.2% degradation after four weeks.[6]



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*Experimental Workflow for Biodegradability Testing (OECD 302C)*

## In Vitro Hydrolysis by Rat Gut Homogenates

- Objective: To determine the rate of hydrolysis of a plasticizer in a simulated biological environment.[3]
- Methodology:
  - Preparation: Intestinal homogenates are prepared from Sprague-Dawley rats.
  - Incubation: The test substance (e.g., TOTM) is dissolved in a suitable solvent (e.g., methanol) and added to the gut homogenate. The mixture is incubated at a physiological temperature (37°C).
  - Analysis: Samples are taken at various time points and analyzed using an appropriate analytical method (e.g., chromatography) to measure the concentration of the parent compound and any hydrolysis products.
  - Endpoint: The rate of disappearance of the parent compound is used to determine the hydrolysis rate. In the cited study, no evidence of TOTM hydrolysis was observed.[3]

## Aquatic Toxicity (Algae Growth Inhibition)

- Objective: To determine the effects of a substance on the growth of a freshwater microalga.
- Methodology:
  - Test Organism: A culture of a standard algal species, such as *Selenastrum capricornutum*, is used.[6]
  - Exposure: The algae are exposed to a range of concentrations of the test substance in a nutrient-rich medium for a period of 72 hours under controlled light and temperature conditions.
  - Measurement: Algal growth (biomass) is measured at the beginning and end of the test, typically by cell counts or spectrophotometry.
  - Endpoint: The results are used to calculate the  $EC_{50}$ , which is the concentration that causes a 50% reduction in growth compared to an untreated control. For TOTM, the  $EC_{50}$  was greater than its water solubility limit.[6]

## Summary and Knowledge Gaps

Trimellitate plasticizers represent a significant class of alternatives to traditional phthalates. Their environmental profile is dominated by their large molecular size and hydrophobicity, leading to strong partitioning to soil and sediment, low bioaccumulation potential, and high resistance to biodegradation.[3][6] Acute ecotoxicity is low.

Despite this, several knowledge gaps remain:

- **Long-Term Fate:** While inherent biodegradability is low, the ultimate fate of trimellitates over extended periods in soil and sediment is not well understood.[5]
- **Anaerobic Biodegradation:** There is a significant lack of data on the degradation potential of trimellitates under anaerobic conditions, which are prevalent in many environmental sinks. [17]
- **Metabolite Toxicity:** The environmental fate and potential toxicity of the hydrolysis products (diesters and monoesters) are not well characterized.
- **Emerging Trimellitates:** As the market for non-phthalate plasticizers grows, research will be needed to assess the environmental profiles of other emerging trimellitate compounds.[5]

Addressing these gaps through further research is crucial for a complete environmental risk assessment of this important class of industrial chemicals.

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